

2-(2-Chloroethoxy)propane safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-(2-Chloroethoxy)propane

CAS No.: 13830-12-1

Cat. No.: B1277445

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Technical Whitepaper: 2-(2-Chloroethoxy)propane Handling, Reactivity, and Safety Architecture for Pharmaceutical Applications

Abstract

This technical guide provides a comprehensive operational framework for **2-(2-Chloroethoxy)propane**, a specialized alkylating agent used in the synthesis of pharmaceutical intermediates. Unlike generic Safety Data Sheets (SDS), this document synthesizes physicochemical data with field-proven handling protocols, focusing on the compound's dual-hazard profile: high flammability (Flash Point < 23°C) and acute toxicity (Oral/Inhalation). It addresses the specific risks of peroxide formation inherent to its ether backbone and outlines a self-validating safety workflow for researchers.

Molecular Architecture & Identification

Precise identification is critical due to the existence of the structural isomer 1-(2-chloroethoxy)propane (CAS 42149-74-6). This guide focuses exclusively on the isopropyl derivative.

Table 1: Physicochemical Constants & Identification

Parameter	Value	Context
Chemical Name	2-(2-Chloroethoxy)propane	Primary IUPAC identifier
CAS Number	13830-12-1	Unique identifier (Verify against CAS 42149-74-6)
Synonyms	2-Chloroethyl isopropyl ether; 1-Chloro-2-isopropoxyethane	Common industry nomenclature
Molecular Formula		MW: 122.59 g/mol
Structure		Isopropyl group attached to chloroethyl ether
Boiling Point	~110–120 °C (Est.)	Lower than n-propyl isomer (129°C) due to branching
Density	0.96 – 0.97 g/mL	Denser than non-halogenated ethers
Solubility	Organic solvents (High); Water (Moderate)	Lipophilic nature aids membrane permeability

Toxicological Mechanisms & Reactivity Profile

Understanding the mechanism of toxicity allows researchers to predict risks beyond the label.

2.1 The Alkylating Hazard

The core danger of **2-(2-Chloroethoxy)propane** lies in its

-chloroethyl moiety.

- Mechanism: The chlorine atom is a good leaving group. In biological systems, the adjacent oxygen can assist in displacing the chlorine, potentially forming a transient, highly reactive oxonium intermediate.
- Consequence: This electrophilic species can alkylate DNA (guanine residues) or proteins (cysteine/lysine residues), leading to genotoxicity or enzyme inhibition.

- Comparison: While less potent than bis(2-chloroethyl)ether (a mustard gas analog), it retains significant alkylating potential, necessitating containment strategies used for mutagenic compounds.

2.2 Peroxidation (The Hidden Time-Bomb)

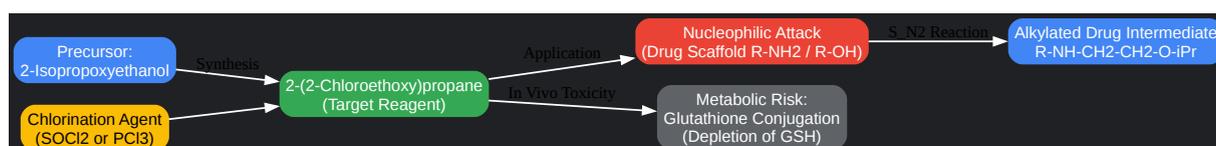
Like all ethers with

-hydrogens, this compound reacts with atmospheric oxygen to form unstable hydroperoxides.

- Trigger: Exposure to air + light.
- Risk: Concentration of peroxides during distillation can lead to explosive detonation.
- Control: Mandatory testing with KI starch paper or peroxide strips before any heating or concentration step.

2.3 Synthesis & Application Context

In drug development, this reagent is used to introduce the isopropoxyethyl motif, often to modulate the lipophilicity (LogP) of a drug candidate or to act as a linker.



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Figure 1: The synthesis pathway typically involves chlorinating 2-isopropoxyethanol. The resulting chloride acts as an electrophile for drug scaffolds (

reaction) but also poses a metabolic risk by depleting Glutathione.

Operational Safety Framework

This section outlines a self-validating safety protocol. "Self-validating" means the protocol includes checks (e.g., leak testing, peroxide testing) that must pass before proceeding.

Table 2: GHS Hazard Classification (Aggregated)

Hazard Class	Category	Code	Statement
Flammable Liquid	2	H225	Highly flammable liquid and vapor.[1][2]
Acute Toxicity	3	H301	Toxic if swallowed.[3][1][4]
Acute Toxicity	3	H331	Toxic if inhaled.[3][1]
Skin/Eye Irritation	2/2A	H315/H319	Causes skin and serious eye irritation.[5][4][6]

3.1 Engineering Controls

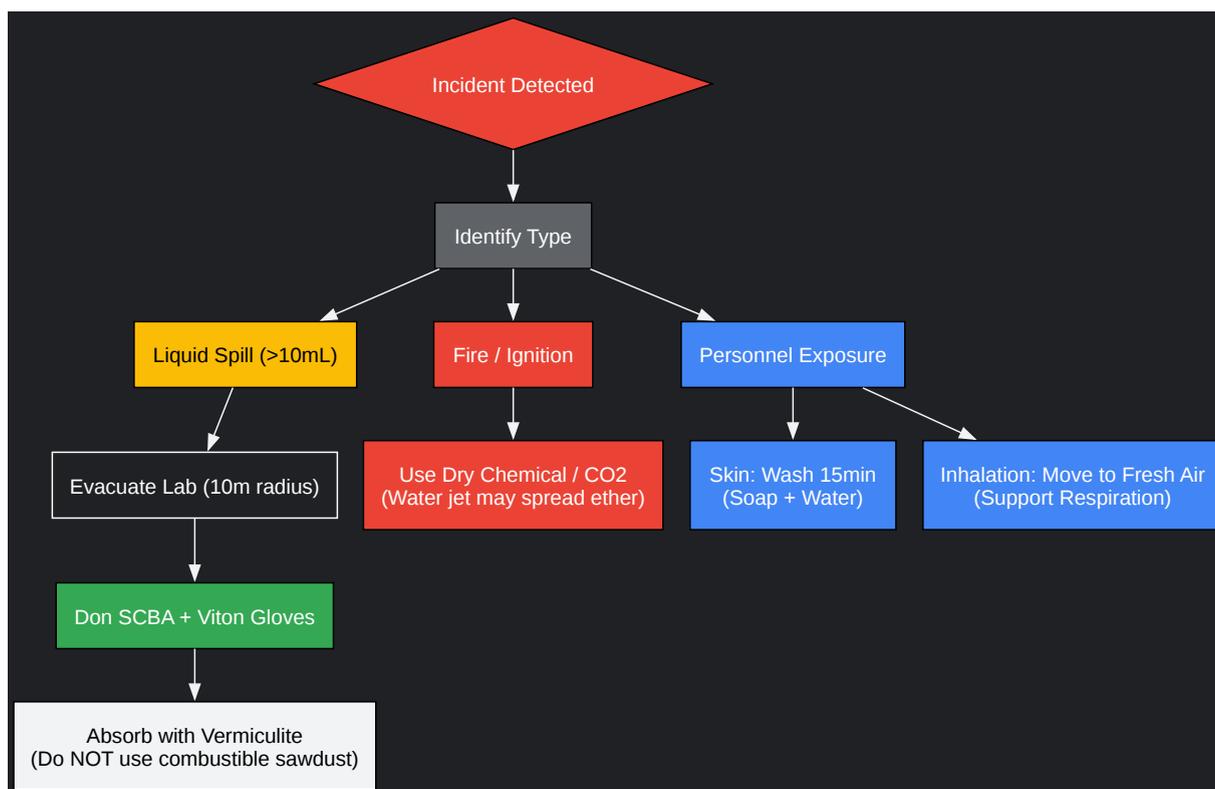
- Ventilation: All handling must occur within a certified Fume Hood operating at face velocity > 100 fpm.
- Static Grounding: Due to H225 (High Flammability), all transfer vessels must be grounded. Use conductive tubing for transfers > 500 mL.

3.2 Personal Protective Equipment (PPE) Matrix

- Gloves: Do NOT use standard Nitrile for prolonged immersion.
 - Recommendation: Silver Shield (Laminate) or Viton gloves provide the best permeation resistance against chlorinated ethers.
 - Splash Protection: Double-gloving (Nitrile over Laminate) is acceptable for dexterity.
- Respiratory: If fume hood work is impossible (e.g., maintenance), use a Full-Face Respirator with Organic Vapor (OV) cartridges.

Emergency Response Protocols

This logic flow dictates immediate actions during containment failure.[7]



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Figure 2: Decision matrix for spills, fires, and exposure. Note the prohibition of water jets for ether fires.

Storage & Stability (Peroxide Management)

- Storage Condition: Store under inert atmosphere (Nitrogen or Argon) in a flammables cabinet.
- Temperature: Refrigerate (2–8°C) to slow peroxidation and volatilization.
- Inhibitors: Commercial grades may contain BHT (Butylated hydroxytoluene). Verify presence on the Certificate of Analysis (CoA).
- Shelf Life: Test for peroxides every 3 months if opened; every 12 months if unopened. Discard if peroxide levels > 10 ppm.

References

- National Institutes of Health (NIH) - PubChem.**2-(2-Chloroethoxy)propane** (CAS 13830-12-1) Compound Summary. Retrieved from [[Link](#)]
- European Chemicals Agency (ECHA).Registration Dossier - **2-(2-chloroethoxy)propane**.^[3] [[1](#)] Retrieved from [[Link](#)]^[1]
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